

Technical Guide: Structure, Reactivity, and Mechanistic Pathways of Phenyl Chloromethanesulfonate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Phenyl chloromethanesulfonate

CAS No.: 16764-29-7

Cat. No.: B3379598

[Get Quote](#)

Introduction & Chemical Identity

Phenyl chloromethanesulfonate (CAS: 16764-29-7) is a specialized sulfonate ester characterized by the presence of an electron-withdrawing

-chloro substituent.^[1] Structurally related to phenyl methanesulfonate and the protease inhibitor PMSF (phenylmethanesulfonyl fluoride), this compound serves as a potent sulfonylating agent and a precursor for reactive sulfene intermediates.

Its unique reactivity profile stems from the interplay between the phenoxide leaving group and the acidic

-protons, which are activated by both the sulfonyl group and the

-chlorine atom.

Structural Specifications

Property	Data
IUPAC Name	Phenyl chloromethanesulfonate
Formula	
Molecular Weight	206.65 g/mol
Structure	
Appearance	Colorless to pale yellow oil or low-melting solid
Boiling Point	122°C at 1.7 Torr (Lit.)
Key NMR Signals	(CDCl ₃): 7.33 (5H, s, Ar-H), 4.66 (2H, s,)

Electronic Environment

The molecule features two electrophilic centers and one acidic carbon center:

- Sulfonyl Sulfur (S): Highly electrophilic due to the inductive withdrawal by the phenoxy group and the chloromethyl group.
- Carbon (C): The C-S bonds are significantly more acidic (pK_a ~10-11, estimated) than those in phenyl methanesulfonate due to the inductive effect (-I) of the chlorine atom.
- Chloromethyl Carbon: Potentially susceptible to nucleophilic attack, though the sulfonyl group usually directs nucleophiles to the sulfur or protons.

Synthesis Protocol

The synthesis of **phenyl chloromethanesulfonate** is typically achieved via nucleophilic substitution of chloromethanesulfonyl chloride with phenol under basic conditions.

Laboratory Scale Synthesis

Reagents: Phenol (1.0 equiv), Chloromethanesulfonyl chloride (1.05 equiv), Triethylamine (1.1 equiv), Dichloromethane (20 mL).

Protocol:

- Preparation: Dissolve phenol (e.g., 10 mmol) in anhydrous dichloromethane (20 mL) under an inert atmosphere (nitrogen).
- Cooling: Cool the solution to 0°C using an ice bath.
- Addition: Add triethylamine dropwise to form the phenoxide species in situ.
- Sulfonylation: Slowly add chloromethanesulfonyl chloride (dissolved in 5 mL dichloromethane) over 15 minutes. The exotherm must be controlled to prevent side reactions (sulfene oligomerization).
- Workup: Stir at 0°C for 1 hour, then warm to room temperature. Wash with 1M HCl (to remove amine salts), saturated sodium bicarbonate solution, and brine.
- Purification: Dry over anhydrous sodium sulfate, concentrate in vacuo. Purify via flash chromatography (Hexanes/EtOAc) or vacuum distillation if the product is an oil.

Reactivity & Mechanistic Pathways

The reactivity of **phenyl chloromethanesulfonate** with nucleophiles (amines, hydroxide, alkoxides) is governed by two competing mechanisms: Associative

and Elimination-Addition (E1cB).

Mechanism A: The Sulfene Pathway (E1cB)

In the presence of basic nucleophiles (or tertiary amine bases), the reaction proceeds via the formation of a Chlorosulfene intermediate. The

-chloro group enhances the acidity of the

-protons, facilitating rapid deprotonation.

- Deprotonation: Base removes an -proton to form a carbanion.
- Elimination: The phenoxide group is expelled, generating chlorosulfene ().
- Addition: The nucleophile (e.g.,) attacks the highly reactive sulfur atom of the sulfene.
- Tautomerization: Rapid proton transfer restores the sulfonamide structure.

Mechanism B: Direct Substitution ()

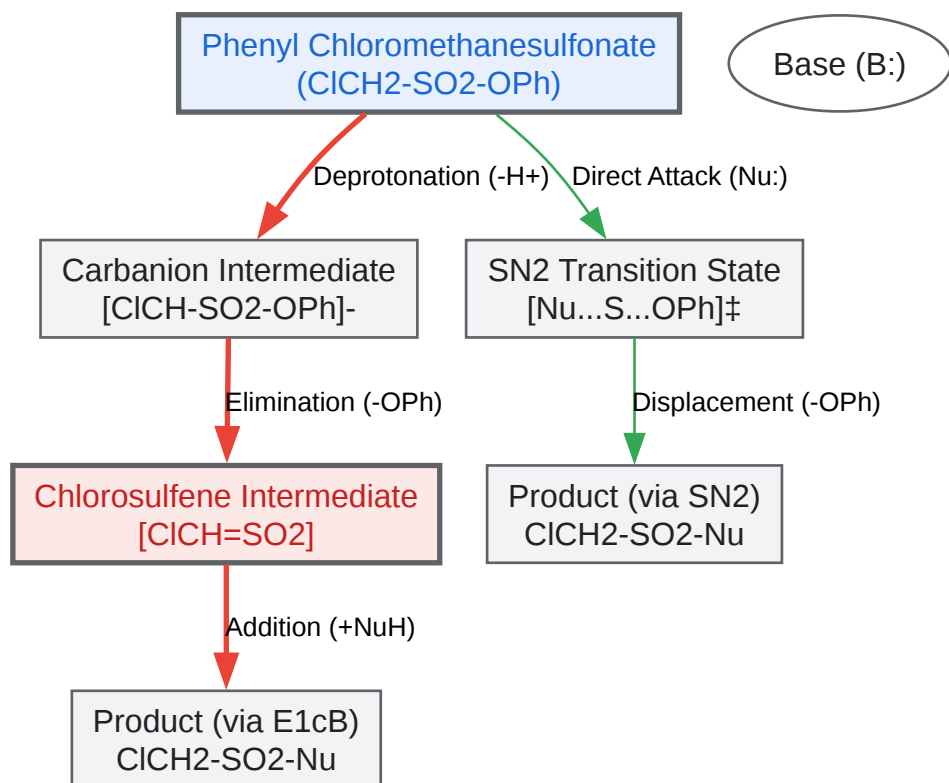
With weak bases or highly nucleophilic species (e.g., azide, thiolate) in aprotic solvents, the reaction may proceed via direct attack at the sulfur atom, displacing the phenoxide. However, for phenyl esters, the E1cB pathway is often dominant due to the lability of the

-protons.

Visualization of Competing Pathways

The following diagram illustrates the bifurcation between the Sulfene (E1cB) and Direct Substitution (

) pathways.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic bifurcation. The E1cB pathway (Red) involves a reactive chlorosulfene intermediate, while the

pathway (Green) involves direct displacement.

Experimental Characterization: Kinetic Hydrolysis

To distinguish between mechanisms, kinetic isotope effect (KIE) studies and Hammett plots are utilized.

Protocol: pH-Rate Profile Determination

Objective: Determine the rate constant (

) of hydrolysis as a function of pH to identify the transition from pH-independent hydrolysis to base-catalyzed E1cB.

- Stock Solution: Prepare a 10 mM stock of **phenyl chloromethanesulfonate** in Acetonitrile ().
- Buffers: Prepare aqueous buffers ranging from pH 1.0 to 12.0 (maintain ionic strength M with).
- Initiation: Inject 20 of stock into 2.0 mL of buffer in a quartz cuvette.
- Monitoring: Monitor the release of phenol by UV-Vis spectroscopy at nm (phenol) or 287 nm (phenoxide, at high pH).
- Analysis: Fit the absorbance vs. time data to a pseudo-first-order equation: .

Expected Outcome:

- Acidic pH: Slow, pH-independent hydrolysis ().
- Alkaline pH: Rate increases linearly with . A break in the linearity or a plateau at very high pH suggests a change in the rate-determining step (e.g., formation of sulfene becomes faster than its trapping).

Applications in Synthesis & Medicinal Chemistry[3]

Vicarious Nucleophilic Substitution (VNS)

Phenyl chloromethanesulfonate is a precursor for

-chloromethanesulfonyl carbanions. These carbanions can undergo Vicarious Nucleophilic Substitution with electron-deficient heterocycles (e.g., nitroarenes, triazines).

- Mechanism: The carbanion attacks the aromatic ring; subsequent elimination of (or) results in the alkylation of the ring.
- Utility: Synthesis of functionalized pyrazoles and triazines.[\[2\]](#)[\[3\]](#)

Protease Inhibition (Theoretical)

While less common than PMSF, **phenyl chloromethanesulfonate** possesses the requisite electrophilic sulfur to covalently modify the active site serine residues of proteases.

- Advantage: The chloromethyl group provides a secondary handle for further diversification or cross-linking after the initial sulfonylation event.

Comparison of Sulfonylating Agents

Reagent	Leaving Group	Mechanism (Base)	Reactivity
Phenyl Chloromethanesulfonate	Phenoxide	E1cB (Chlorosulfene)	High
Phenyl Methanesulfonate	Phenoxide	E1cB (Sulfene)	Moderate
PMSF	Fluoride	/ E1cB	Moderate-High
Methanesulfonyl Chloride	Chloride	/ E1cB	Very High

Safety & Handling

Hazard Classification: Corrosive, Irritant.[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Skin/Eye Contact: Causes severe burns and eye damage.[4] The hydrolysis product (chloromethanesulfonic acid) is a strong acid.
- Inhalation: Destructive to mucosal membranes.
- Reactivity: Reacts violently with strong bases and oxidizing agents.

PPE Requirements:

- Nitrile gloves (Double gloving recommended).
- Chemical splash goggles and face shield.
- Fume hood operation is mandatory due to the potential release of sulfenes and HCl.

References

- King, J. F., & Rathore, R. (1991). The formation of sulfone-sulfonates in the reactions of aryl methanesulfonates with sodium hydride. Canadian Journal of Chemistry, 69(12), 2127–2135. [Link](#)
- Rykowski, A., & Makosza, M. (2004). Vicarious nucleophilic substitution of hydrogen vs. ANRORC-type ring transformation in reactions of 1,2,4-triazines with α -halocarbanions. Arkivoc, (iii), 74-84.[2] [Link](#)
- Williams, A. (1992). Concerted Mechanisms of Acyl Group Transfer Reactions in Solution. Accounts of Chemical Research, 25(1), 9–15. [Link](#)
- Thea, S., & Cevasco, G. (1988). Nucleophilic substitution at sulfur(VI) centers. Mechanisms of hydrolysis of phenyl- and benzyl 4-nitrophenylsulfamate esters. Journal of the Chemical Society, Perkin Transactions 2, (5), 621-625. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 16156-59-5|Phenyl methanesulfonate|BLD Pharm \[bldpharm.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [4. Phenyl Trifluoromethanesulfonate | C7H5F3O3S | CID 548641 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Phenyl p-toluenesulfonate | C13H12O3S | CID 223146 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Phenyl Methanesulfonate | C7H8O3S | CID 316170 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Technical Guide: Structure, Reactivity, and Mechanistic Pathways of Phenyl Chloromethanesulfonate\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b3379598/docs#technical-guide-structure-reactivity-and-mechanistic-pathways-of-phenyl-chloromethanesulfonate\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)